

Application of 5-Isopropyl-3-methylphenol in flavor and fragrance chemistry

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Compound of Interest

Compound Name: 5-Isopropyl-3-methylphenol

Cat. No.: B155287

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Introduction: Unveiling a Niche Phenolic for Sensory Innovation

In the vast palette of molecules available to flavorists and perfumers, phenols represent a class of aromatic compounds renowned for their potent and distinctive sensory characteristics, often described as medicinal, smoky, and spicy. Within this family, **5-Isopropyl-3-methylphenol** (CAS No. 3228-03-3) emerges as a specialty chemical with unique potential.^{[1][2]} Unlike its more ubiquitous isomers, thymol and carvacrol, **5-Isopropyl-3-methylphenol** is less prevalent in nature, making it a valuable tool for synthetic and creative applications.^{[3][4]}

This guide serves as a comprehensive technical resource for researchers and product developers. It moves beyond a simple recitation of properties to provide a Senior Application Scientist's perspective on its practical application, grounded in established chemical principles and analytical validation. We will explore its role not just as a direct sensory contributor but, more critically, as a versatile synthetic intermediate for crafting novel flavor and fragrance ingredients. The structural uniqueness of **5-Isopropyl-3-methylphenol**, with its specific meta-substitution pattern, offers distinct steric and electronic properties that can be exploited to achieve sensory profiles unattainable with other phenolic isomers.

Physicochemical & Sensory Profile

A thorough understanding of a material's fundamental properties is the bedrock of successful application. **5-Isopropyl-3-methylphenol** is a colorless liquid characterized by a phenolic

framework that imparts woody and spicy aromas. Its solubility in organic solvents and limited aqueous solubility are key considerations for its incorporation into various matrices.

Property	Value	Source(s)
CAS Number	3228-03-3	[1]
Synonyms	m-Cymen-5-ol, 3-Isopropyl-5-methylphenol	[1]
Molecular Formula	C ₁₀ H ₁₄ O	[5]
Molecular Weight	150.22 g/mol	[1][5]
Appearance	Colorless liquid	
Sensory Profile	Woody, Spicy, Phenolic	
Solubility	Limited in water; soluble in organic solvents (e.g., ethanol)	
Storage	Store at 2-8°C in amber glass, protected from light and oxidation	

Part 1: Application in Fragrance Chemistry

The primary value of **5-Isopropyl-3-methylphenol** in modern perfumery lies in its function as a versatile building block, or synthetic intermediate. While its intrinsic woody-spicy character can be used as a minor modifier, its true potential is unlocked through chemical derivatization, allowing for the creation of novel captive aroma chemicals. The hydroxyl group is a prime reaction site for transformations like etherification and esterification, which can dramatically alter the olfactory profile by increasing molecular weight and modifying polarity.

Protocol 1: Synthesis of a Novel Woody-Amber Aroma Chemical via Etherification

This protocol details a hypothetical Williamson ether synthesis to convert **5-Isopropyl-3-methylphenol** into a novel ether, potentially shifting its sensory profile from a sharp phenolic to

a softer, more substantive woody-amber character. The choice of an alkylating agent with a branched or cyclic structure is deliberate, aiming to increase molecular complexity and substantivity on the skin.

Objective: To transform the phenolic starting material into a novel fragrance ether (5-(allyloxy)-1-isopropyl-3-methylbenzene) to modify and enhance its olfactory properties.

Materials:

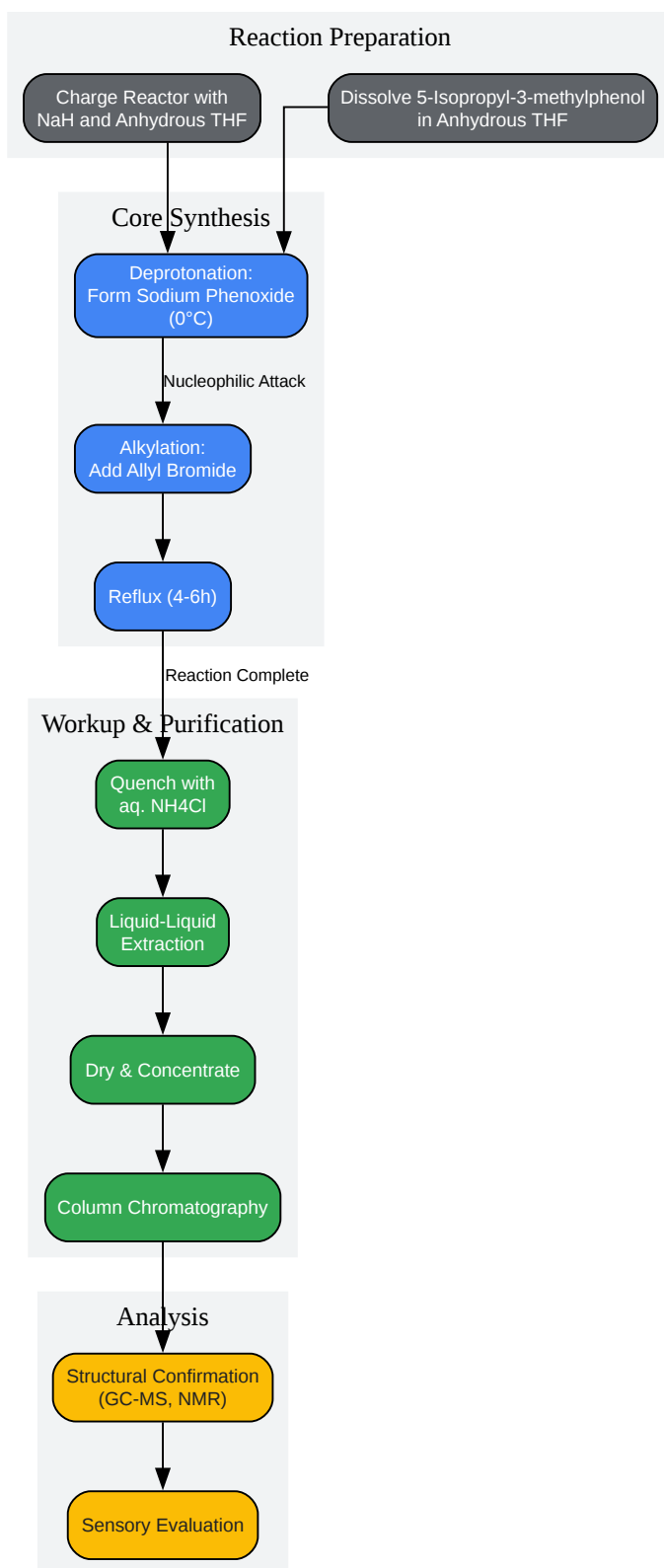
- **5-Isopropyl-3-methylphenol** (98%+ purity)
- Sodium hydride (60% dispersion in mineral oil)
- Allyl bromide
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Rotary evaporator, magnetic stirrer, heating mantle, condenser, dropping funnel, separatory funnel
- Thin Layer Chromatography (TLC) plates (silica gel)

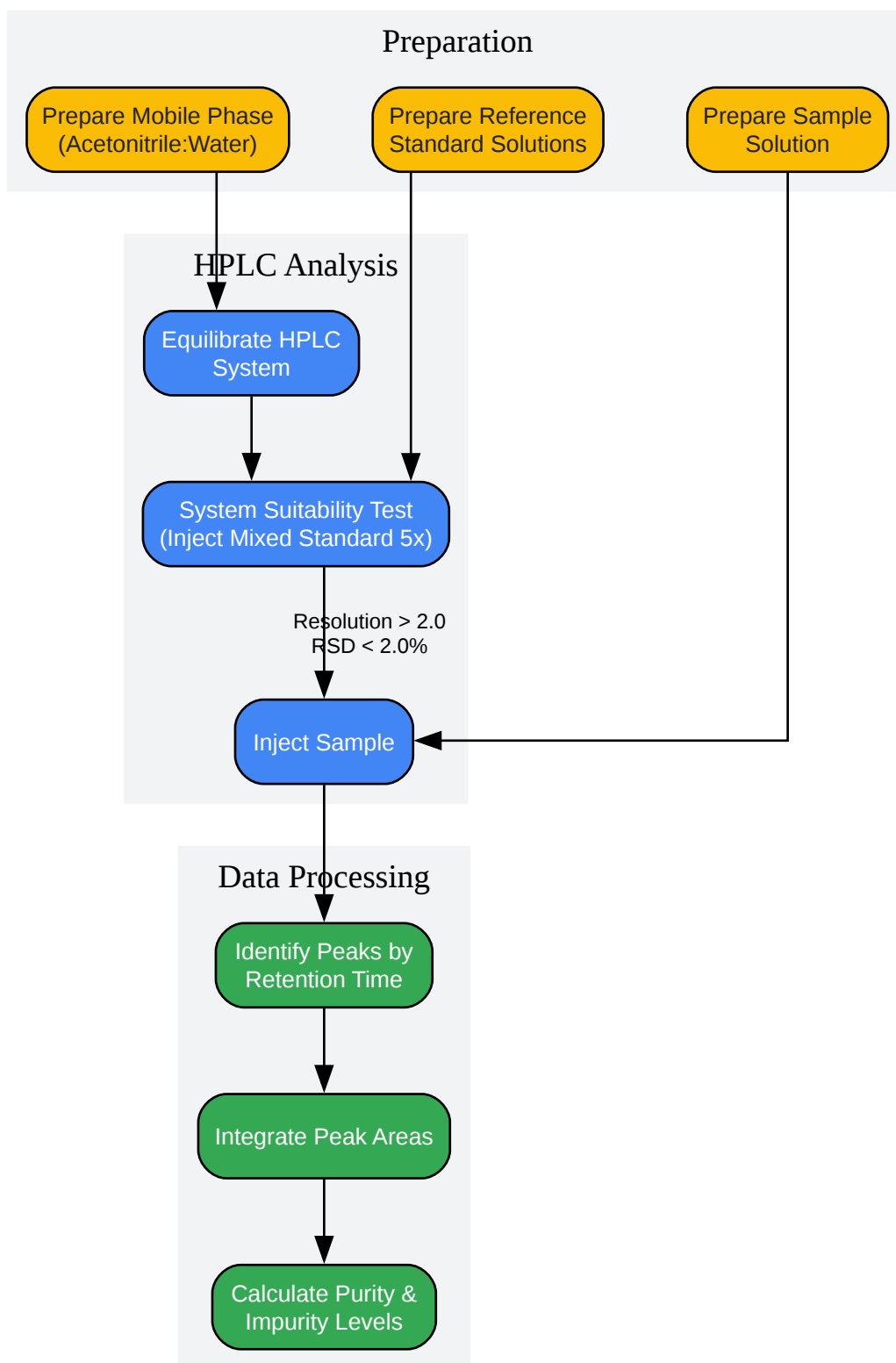
Step-by-Step Methodology:

- **Reaction Setup:** Under an inert atmosphere (e.g., nitrogen), add sodium hydride (1.2 equivalents) to a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, condenser, and dropping funnel. Add anhydrous THF to create a slurry.
- **Deprotonation (Alkoxide Formation):** Dissolve **5-Isopropyl-3-methylphenol** (1.0 equivalent) in anhydrous THF and add it dropwise to the sodium hydride slurry at 0°C . Causality: This is a classic acid-base reaction. The strongly basic hydride ion deprotonates the acidic phenolic

hydroxyl group to form a sodium phenoxide intermediate. This nucleophilic alkoxide is essential for the subsequent substitution reaction.

- **Nucleophilic Substitution (Ether Formation):** After stirring for 30 minutes, add allyl bromide (1.1 equivalents) dropwise to the reaction mixture. Allow the reaction to warm to room temperature and then gently reflux for 4-6 hours. Causality: The generated phenoxide attacks the electrophilic carbon of the allyl bromide in an S_N2 reaction, displacing the bromide and forming the desired ether linkage.
- **Reaction Monitoring:** Monitor the reaction's progress using TLC, comparing the reaction mixture to a spot of the starting material. The disappearance of the starting phenol and the appearance of a new, less polar spot indicates a successful reaction.
- **Workup:** Cool the reaction to 0°C and cautiously quench by the slow addition of saturated aqueous NH_4Cl solution to neutralize any remaining sodium hydride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract three times with diethyl ether. Combine the organic layers. Causality: The desired ether product is significantly more soluble in the organic solvent (diethyl ether) than in the aqueous phase, allowing for its efficient separation from inorganic salts.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Final Purification:** Purify the crude product via column chromatography on silica gel to yield the pure 5-(allyloxy)-1-isopropyl-3-methylbenzene.
- **Characterization:** Confirm the structure of the final product using analytical techniques such as GC-MS and NMR spectroscopy. Conduct sensory evaluation on a smelling strip at various dilutions in ethanol.





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Sources

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